Alvimopan-d5 molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Alvimopan-d5*
CAS No.:	*1217616-62-0*
Cat. No.:	*B196386*

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An In-depth Technical Guide to **Alvimopan-d5**: Properties, Application, and Analytical Significance

Introduction

In the landscape of modern pharmaceutical analysis, particularly in pharmacokinetic and bioequivalence studies, the demand for precision and accuracy is absolute. The use of stable isotope-labeled internal standards is a cornerstone of robust quantitative mass spectrometry, providing a means to control for variability during sample processing and analysis.[1][2] **Alvimopan-d5**, the deuterated analog of Alvimopan, serves this critical function. Alvimopan is a peripherally acting μ-opioid receptor antagonist (PAMORA) used to accelerate the recovery of gastrointestinal function in patients after bowel resection surgery.[3][4] This guide provides a comprehensive technical overview of **Alvimopan-d5**, detailing its physicochemical properties and exploring its application as an internal standard in bioanalytical methodologies. It is intended for researchers, analytical chemists, and drug development professionals who require a deep understanding of this essential analytical tool.

Core Physicochemical Properties of **Alvimopan-d5**

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Alvimopan-d5 is structurally identical to Alvimopan, with the exception of five hydrogen atoms on the phenyl ring of the phenylpropyl group, which have been replaced by deuterium atoms.[5] This isotopic substitution is key to its utility, rendering it distinguishable by mass spectrometry while ensuring its chemical and chromatographic behavior is nearly identical to the unlabeled parent compound.[2]

The key quantitative data for **Alvimopan-d5** are summarized below.

Property	Value	Source(s)
Chemical Formula	$C_{25}H_{27}D_5N_2O_4$	[5][6]
Molecular Weight	429.56 g/mol	[6][7]
Formula Weight	429.6 g/mol	[5]
CAS Number	1217616-62-0	[6]
Appearance	Solid	[5]
Purity	≥98%	
Isotopic Enrichment	≥99% deuterated forms (d_1-d_5)	[5]
Synonyms	ADL 8-2698-d5, Entereg-d5, LY 246736-d5	[5]

The Parent Compound: Alvimopan's Mechanism of Action

To appreciate the role of **Alvimopan-d5**, one must first understand the pharmacology of Alvimopan. Opioid analgesics, while effective for pain management, frequently cause undesirable side effects, most notably a slowing of gastrointestinal motility known as postoperative ileus.[3][8] Alvimopan is designed to mitigate this effect.

It functions as a competitive antagonist of the μ-opioid receptor, with a high binding affinity (Ki of 0.2 ng/mL).[3][9] Its therapeutic value lies in its peripheral selectivity. Due to its polarity and its nature as a substrate for P-glycoprotein, Alvimopan has a very limited ability to cross the blood-brain barrier.[3] This allows it to block opioid binding at receptors in the gastrointestinal

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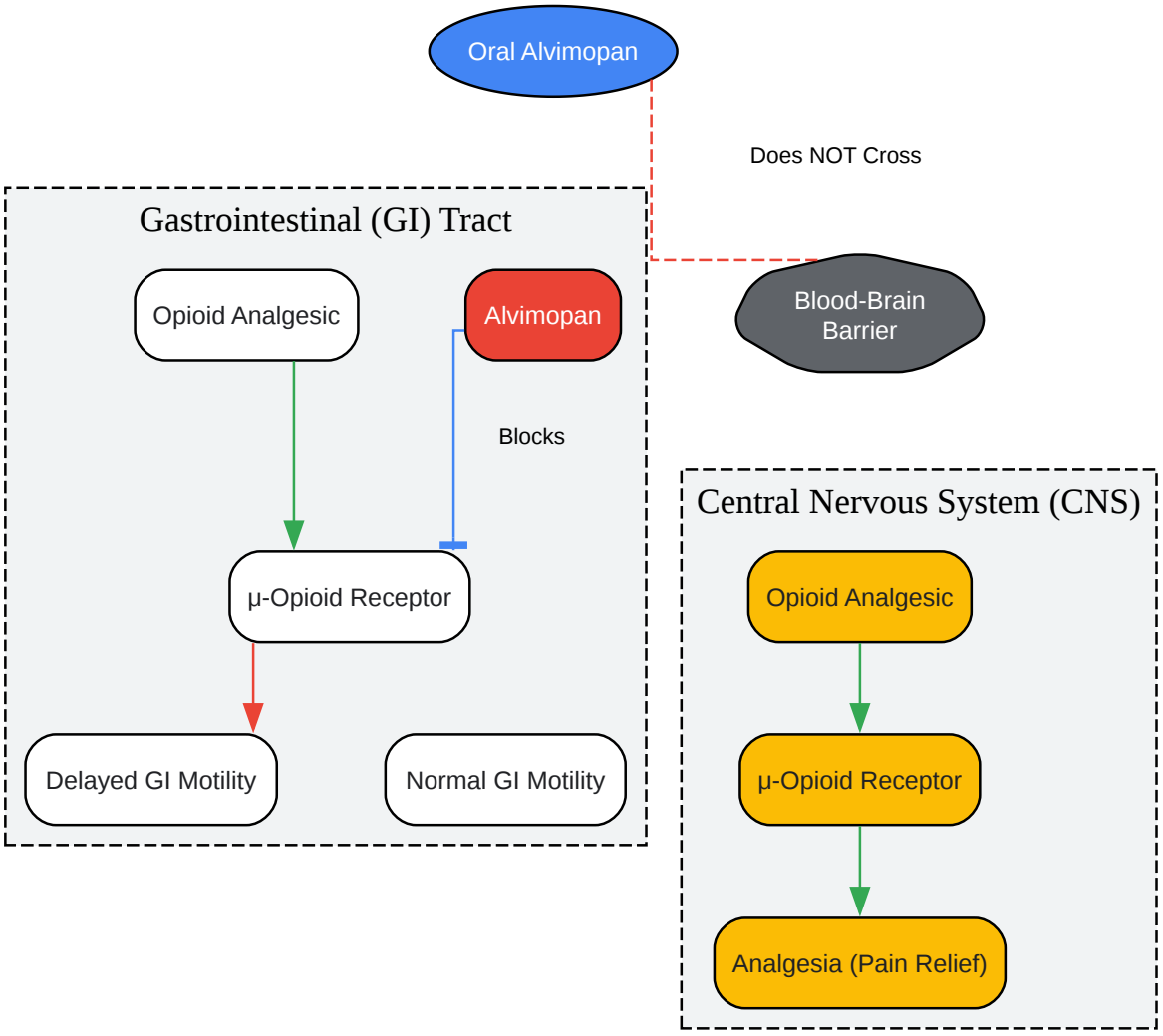
tract, restoring normal motility, without reversing the desired central analgesic effects of the opioid medication.[10][11]



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Caption: Alvimopan selectively blocks GI μ-opioid receptors without affecting central analgesia.

The Indispensable Role of Deuterated Internal Standards

In quantitative bioanalysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), an internal standard (IS) is added to every sample, calibrator, and quality control

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sample at a known, constant concentration. The ideal IS behaves identically to the analyte of interest throughout the entire analytical process.[1] Deuterated standards like **Alvimopan-d5** are considered the "gold standard" for this purpose.[2][12]

Causality Behind the Choice of a Deuterated Standard:

- Correction for Sample Loss: Any loss of analyte during sample preparation (e.g., liquid-liquid extraction, solid-phase extraction) will be mirrored by a proportional loss of the deuterated IS.[13] The final calculation is based on the ratio of the analyte peak area to the IS peak area, which remains constant even if absolute recovery is less than 100%.

- Mitigation of Matrix Effects: Biological matrices like plasma are complex and can interfere with the ionization process in the mass spectrometer source, leading to ion suppression or enhancement.[13] Because the deuterated IS has virtually identical physicochemical properties to the analyte, it co-elutes during chromatography and experiences the same matrix effects.[12] This ensures the analyte/IS ratio remains unaffected, preserving analytical accuracy.[2]

- Improved Precision and Reproducibility: By compensating for variations in sample preparation, injection volume, and instrument response, the deuterated IS significantly improves the precision and reproducibility of the assay.[1][12]

Experimental Protocol: Quantification of Alvimopan in Human Plasma

The following is a representative protocol for the determination of Alvimopan in human plasma using **Alvimopan-d5** as an internal standard, based on common practices for small molecule quantification by LC-MS/MS.[14][15]

4.1. Materials and Reagents

- Alvimopan reference standard

- **Alvimopan-d5** internal standard

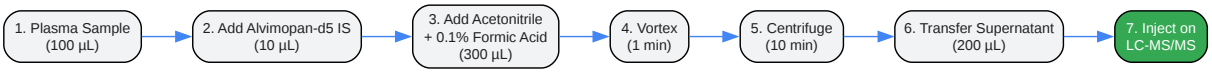
- Human plasma (K_2EDTA)

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (Ultrapure, 18.2 MΩ·cm)

4.2. Sample Preparation (Protein Precipitation)

This workflow is chosen for its speed and simplicity, suitable for high-throughput analysis.[14]

- Spiking: To a 100 µL aliquot of plasma sample, calibrator, or QC, add 10 µL of **Alvimopan-d5** working solution (e.g., 100 ng/mL in methanol). Vortex briefly.
- Precipitation: Add 300 µL of cold acetonitrile containing 0.1% formic acid. The acid helps to ensure the analyte is in its protonated form for better ionization.
- Vortexing: Vortex the samples vigorously for 1 minute to ensure complete protein precipitation.
- Centrifugation: Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Transfer: Carefully transfer 200 µL of the supernatant to a clean 96-well plate or autosampler vial.
- Injection: Inject 5 µL onto the LC-MS/MS system.



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Caption: A typical protein precipitation workflow for plasma sample analysis.

4.3. LC-MS/MS Conditions

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These conditions are representative and would require optimization for a specific instrument.

Parameter	Condition
LC System	UPLC/UHPLC System
Column	C18 reverse-phase, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start at 5% B, ramp to 95% B over 3 min, hold 1 min, re-equilibrate
Flow Rate	0.4 mL/min
Column Temp.	40°C
MS System	Triple Quadrupole Mass Spectrometer
Ionization	Electrospray Ionization, Positive Mode (ESI+)
MRM Transitions	Alvimopan: 425.2 -> 158.1 (Quantifier), 425.2 -> 266.2 (Qualifier)Alvimopan-d5: 430.2 -> 163.1 (Quantifier)
Gas Temp.	350°C
Gas Flow	10 L/min

Self-Validation and Trustworthiness: The protocol's integrity is maintained by analyzing multiple calibrators to create a calibration curve and quality control (QC) samples at low, medium, and high concentrations. The ratio of the analyte peak area to the IS peak area is plotted against the nominal concentration. The concentration of unknown samples is then interpolated from this curve. Acceptance criteria (e.g., ±15% deviation for QCs) ensure the validity of the analytical run.

Conclusion

Alvimopan-d5 is a critical analytical reagent whose value extends far beyond its molecular formula and weight. As a stable isotope-labeled internal standard, it provides the foundation for

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developing highly accurate, precise, and robust bioanalytical methods for the quantification of Alvimopan.[4] Its near-ideal properties allow it to compensate for analytical variability, particularly matrix effects, which is essential for meeting the stringent requirements of regulatory bodies in drug development.[2] The protocols and principles outlined in this guide underscore the pivotal role of **Alvimopan-d5** in enabling reliable pharmacokinetic and clinical studies, ultimately supporting the safe and effective use of its parent compound.

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- To cite this document: BenchChem. [Alvimopan-d5 molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196386/docs#alvimopan-d5-molecular-weight-and-formula]

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